

In-Depth Technical Guide: Determining the Molecular Weight of 2,3-Dimethylpyridine-d9

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Compound of Interest

Compound Name: 2,3-Dimethylpyridine-d9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of **2,3-Dimethylpyridine-d9**, a deuterated isotopologue of 2,3-Dimethylpyridine. The substitution of hydrogen with deuterium is a critical technique in various research applications, including mass spectrometry-based metabolic studies and as internal standards in pharmacokinetic analyses. A precise understanding of the molecular weight is fundamental for these applications.

Data Summary

The following table summarizes the key quantitative data for 2,3-Dimethylpyridine and its deuterated form.

Compound	Chemical Formula	Molar Mass (g/mol)
2,3-Dimethylpyridine	C ₇ H ₉ N	107.1531[1]
2,3-Dimethylpyridine-d9	C ₇ D ₉ N	116.21[2]

Experimental Protocols: Molecular Weight Calculation

The molecular weight of **2,3-Dimethylpyridine-d9** is determined by its chemical formula, which indicates the number of atoms of each element present in one molecule. The "-d9" designation signifies that all nine hydrogen atoms in the parent molecule, 2,3-Dimethylpyridine, have been replaced by their heavy isotope, deuterium.

Methodology:

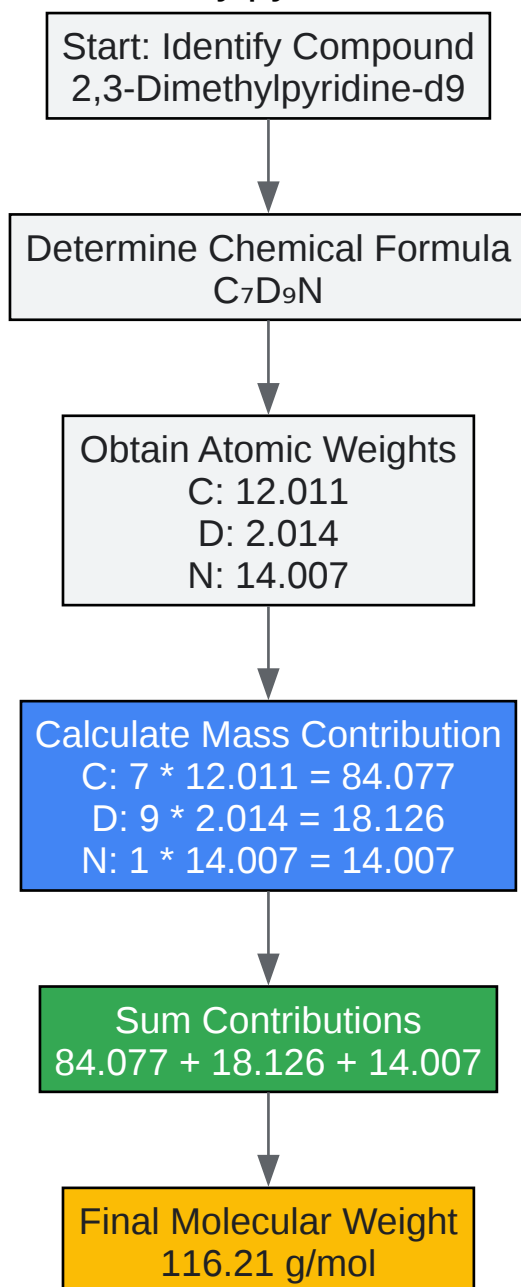
The calculation of the molecular weight involves summing the atomic weights of all atoms in the molecule.

- Identify the Chemical Formula: The chemical formula for 2,3-Dimethylpyridine is C_7H_9N .^[1] For the deuterated analog, **2,3-Dimethylpyridine-d9**, the formula is C_7D_9N .
- Obtain Atomic Weights: The standard atomic weights of the constituent elements are utilized:
 - Carbon (C): 12.011 u
 - Nitrogen (N): 14.007 u
 - Deuterium (D): 2.014 u^{[3][4][5]}
- Calculate Total Molecular Weight: The molecular weight is the sum of the masses of all atoms:
 - Mass from Carbon: 7 atoms * 12.011 u/atom = 84.077 u
 - Mass from Deuterium: 9 atoms * 2.014 u/atom = 18.126 u
 - Mass from Nitrogen: 1 atom * 14.007 u/atom = 14.007 u
 - Total Molecular Weight: 84.077 u + 18.126 u + 14.007 u = 116.21 u

Visualization of Calculation Logic

The following diagram illustrates the logical workflow for calculating the molecular weight of **2,3-Dimethylpyridine-d9**.

Calculation of 2,3-Dimethylpyridine-d9 Molecular Weight



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Caption: Logical workflow for molecular weight determination.

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